

Application Notes and Protocols for Daledalin Tosylate In Vitro Assay

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Compound of Interest		
Compound Name:	Daledalin Tosylate	
Cat. No.:	B1669779	Get Quote

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Introduction

Daledalin, developed in the early 1970s, is a selective norepinephrine reuptake inhibitor (NRI) that was investigated for its antidepressant properties but never commercially marketed.[1] Its mechanism of action involves the specific blockade of the norepinephrine transporter (NET), leading to increased extracellular concentrations of norepinephrine in the synaptic cleft.[1] This application note provides a detailed protocol for a representative in vitro assay to characterize the activity of **Daledalin Tosylate** and other compounds with a similar mechanism of action.

The provided protocol is based on established methods for assessing monoamine reuptake inhibition, a critical step in the discovery and development of antidepressant drugs and other therapeutics targeting the noradrenergic system.

Mechanism of Action and Signaling Pathway

Daledalin selectively inhibits the norepinephrine transporter (NET), a transmembrane protein responsible for the reuptake of norepinephrine from the synaptic cleft back into the presynaptic neuron. By blocking this transporter, Daledalin increases the concentration and duration of action of norepinephrine in the synapse. This enhancement of noradrenergic signaling is believed to be the primary mechanism underlying its antidepressant effects. Unlike many other antidepressants, Daledalin has negligible effects on the reuptake of serotonin and dopamine.[1]

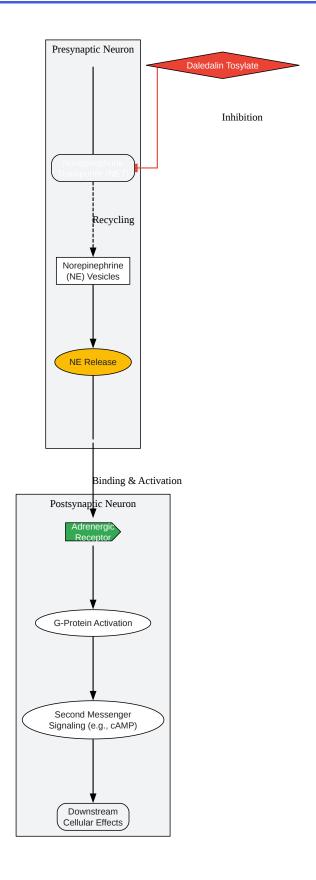


Methodological & Application

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The signaling cascade initiated by increased norepinephrine in the synapse involves the activation of adrenergic receptors on the postsynaptic neuron, leading to a cascade of intracellular events that can influence gene expression and neuronal function. These downstream effects are thought to contribute to the therapeutic effects of NRIs in treating conditions like depression.





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Caption: Daledalin Tosylate's Mechanism of Action.



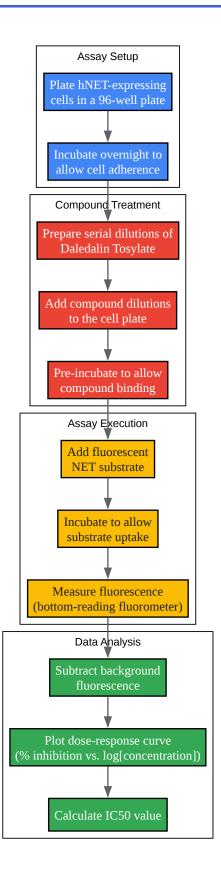
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In Vitro Norepinephrine Reuptake Inhibition Assay

This protocol describes a cell-based assay to determine the potency of **Daledalin Tosylate** in inhibiting norepinephrine reuptake. The assay utilizes a cell line stably expressing the human norepinephrine transporter (hNET). A fluorescent substrate of NET is used to measure the transporter activity.

Experimental Workflow





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References

- 1. Daledalin Wikipedia [en.wikipedia.org]
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